

# Personal protective equipment for handling 3-Methylheptan-2-one

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Methylheptan-2-one

Cat. No.: B165630

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## Essential Safety and Handling Guide for 3-Methylheptan-2-one

This guide provides crucial safety, handling, and disposal information for **3-Methylheptan-2-one** (CAS No: 2371-19-9), tailored for researchers, scientists, and professionals in drug development. Adherence to these protocols is essential for ensuring laboratory safety and regulatory compliance.

## Physicochemical and Safety Data

Properly understanding the characteristics of **3-Methylheptan-2-one** is the first step in safe handling. The following table summarizes its key quantitative data.

Property	Value	Reference(s)
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O	[1][2]
Molar Mass	128.21 g/mol	[1][2]
Density	0.811 - 0.8218 g/cm <sup>3</sup>	[1][3]
Boiling Point	155 - 167 °C	[1][3]
Flash Point	44.6 °C	[1][3]
Vapor Pressure	1.74 mmHg at 25°C	[1][3]
Storage Temperature	2 - 8°C	[1][3]
Hazard Statements	H226, H315, H319, H335	
Signal Word	Warning	

#### Hazard Statements:

- H226: Flammable liquid and vapor.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

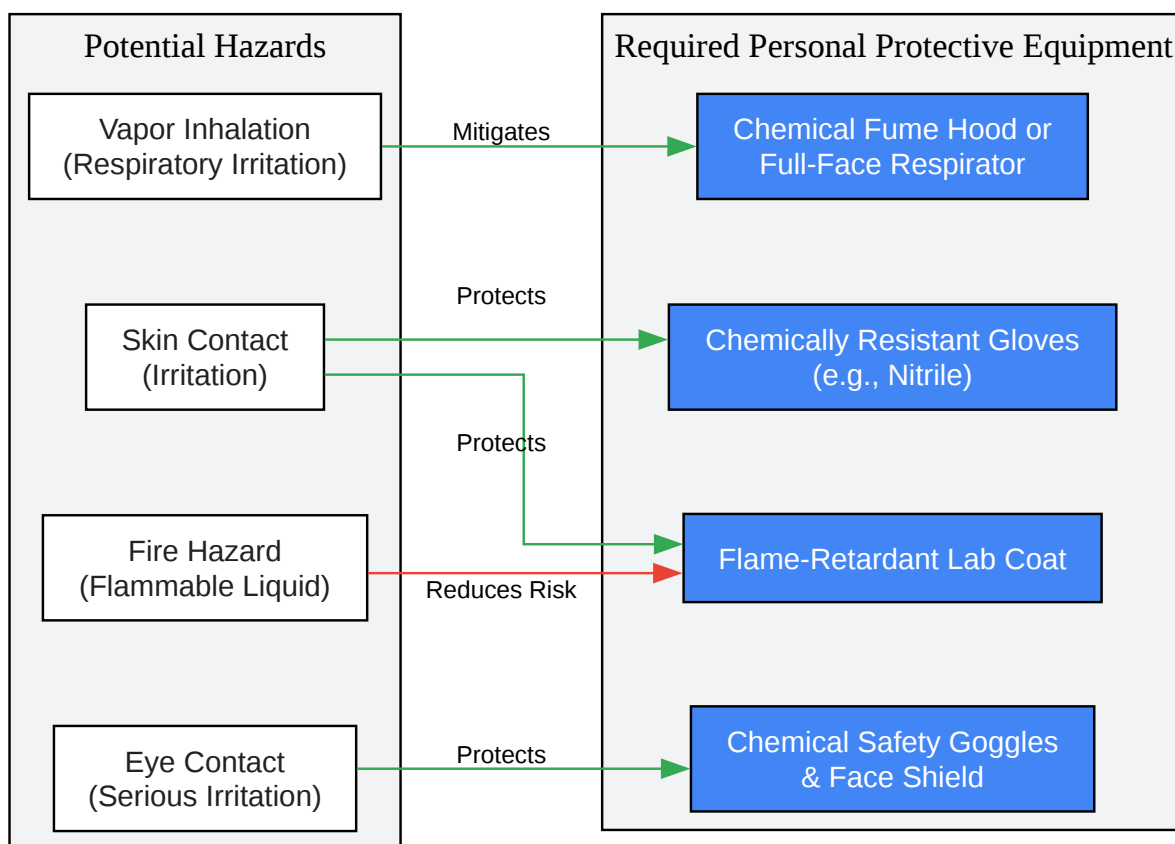
## Operational and Disposal Plan

A systematic approach to handling and disposal is critical. The following sections provide step-by-step procedural guidance.

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is the primary defense against exposure. **3-Methylheptan-2-one** is a volatile liquid, and its vapor can cause irritation.[1][4] It may also act as a neurotoxin.[5]

- Eye and Face Protection: Wear tightly fitting chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.[6][7] A face shield should be used if there is a splash hazard.
- Skin and Body Protection: A flame-retardant lab coat and impervious clothing are required to prevent skin contact.[6][8] Use chemically resistant gloves, such as nitrile gloves, and inspect them before each use.[8][9]
- Respiratory Protection: All handling of **3-Methylheptan-2-one** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.[8][9] If exposure limits are exceeded or irritation occurs, a full-face respirator with appropriate cartridges should be used.[6][7]



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Fig. 1: PPE selection based on the hazards of **3-Methylheptan-2-one**.

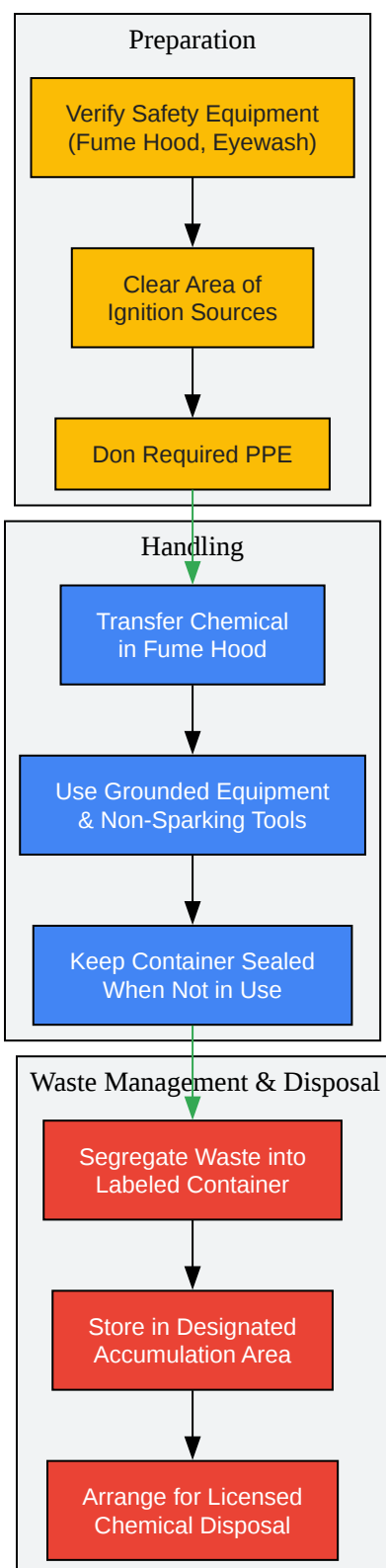
## Step-by-Step Handling Protocol

- Preparation: Ensure that a chemical fume hood is operational. Clear the workspace of all unnecessary items and potential ignition sources like open flames or hot plates.[\[8\]](#)[\[9\]](#)  
Confirm that an eyewash station and safety shower are accessible.[\[10\]](#)[\[11\]](#)
- Donning PPE: Put on all required PPE as specified above (lab coat, gloves, and safety goggles).
- Chemical Handling: Conduct all transfers and manipulations of **3-Methylheptan-2-one** inside the chemical fume hood.[\[9\]](#) Use non-sparking tools and ensure that all equipment is properly grounded to prevent static discharge.[\[8\]](#)[\[12\]](#)
- Storage Between Uses: Keep the container tightly closed when not in use.[\[8\]](#) Store it in a designated, cool, dry, and well-ventilated area away from incompatible materials such as oxidizing agents and strong acids.[\[1\]](#)[\[4\]](#)[\[8\]](#)
- Decontamination: After handling, wash hands and any exposed skin thoroughly with soap and water.[\[6\]](#) Decontaminate all surfaces and equipment used.

## Step-by-Step Disposal Protocol

Improper disposal can lead to environmental contamination and create fire hazards.[\[9\]](#)

- Waste Segregation: Collect waste **3-Methylheptan-2-one** in a dedicated, clearly labeled, and sealable hazardous waste container.[\[9\]](#) The container must be compatible with flammable organic liquids. Do not mix with other waste streams, especially incompatible chemicals.[\[9\]](#)
- Container Labeling: Label the waste container with "Hazardous Waste," "Flammable Liquid," and the full chemical name: "**3-Methylheptan-2-one**."
- Temporary Storage: Store the sealed waste container in a designated satellite accumulation area that is cool, dry, and well-ventilated, away from heat and ignition sources.
- Final Disposal: Arrange for the disposal of the chemical waste through a licensed chemical destruction facility or via controlled incineration with flue gas scrubbing.[\[8\]](#) Never pour **3-Methylheptan-2-one** down the drain or dispose of it with regular trash.[\[8\]](#)[\[9\]](#)



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Fig. 2: Workflow for the safe handling and disposal of **3-Methylheptan-2-one**.

## Emergency and First-Aid Procedures

In the event of exposure or a spill, immediate and appropriate action is critical.

Exposure Route	First-Aid Measures	Reference(s)
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration and seek immediate medical attention.	[6][8]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical attention.	[6][13]
Eye Contact	Rinse cautiously with pure water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.	[6][14]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.	[6][13]
Spill	Evacuate personnel. Remove all ignition sources. Ventilate the area. Use spark-proof tools and absorbent, non-combustible material (e.g., sand, vermiculite) to contain the spill. Collect for disposal in a sealed container.	[11][12]

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